

Technical Overview: Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate

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Compound of Interest

Compound Name: Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate

Cat. No.: B177676

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate**, a heterocyclic compound of interest in synthetic and medicinal chemistry.

Core Molecular Data

Key identifiers and properties of **Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate** are summarized below.

Property	Value	Reference
Molecular Formula	C13H13NO3	[1]
Molecular Weight	231.25 g/mol	[1]
CAS Number	185847-84-1	[1][2]
IUPAC Name	benzyl 4-oxo-2,3-dihydropyridine-1-carboxylate	[1]

Experimental Protocols & Synthesis

While specific, detailed experimental protocols for the synthesis of **Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate** are not readily available in the public domain, general

synthetic strategies for related 1,2,3,4-tetrahydropyridine derivatives can provide valuable insights. These methods often involve the use of protecting groups and condensation reactions. For instance, the synthesis of related structures has been reported involving the reaction of a substituted piperidone with an appropriate reagent to introduce the desired functional groups, followed by oxidation or other modifications.

A generalized workflow for the synthesis of a dihydropyridine derivative might follow these logical steps:



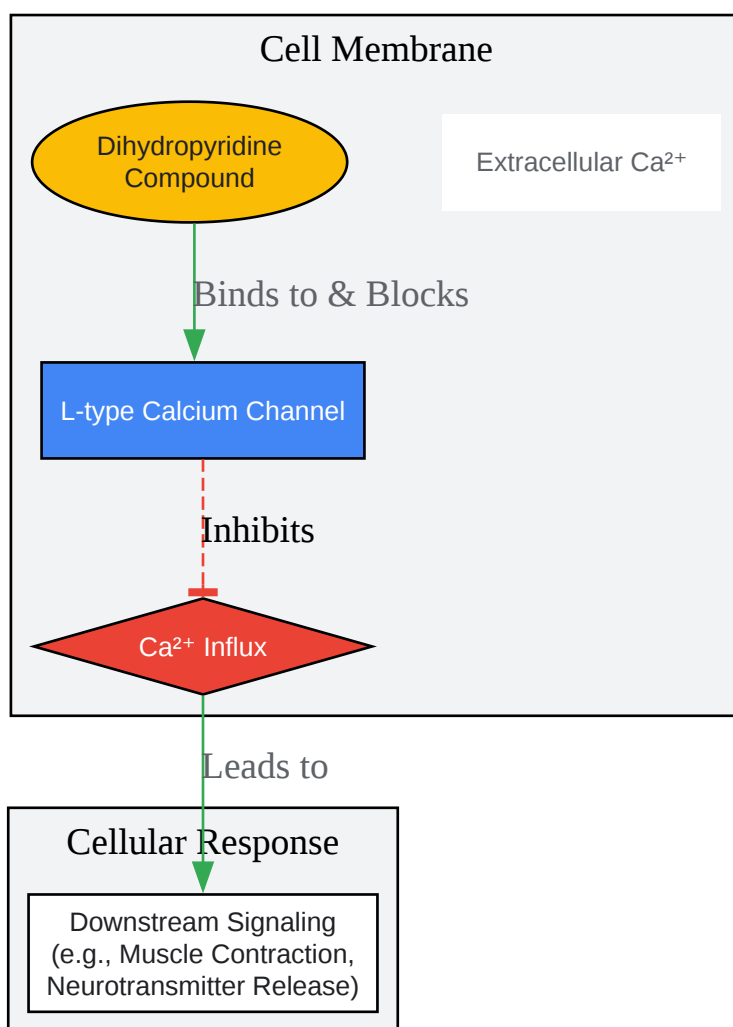
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A potential synthetic workflow for dihydropyridine derivatives.

Potential Signaling Pathway Interactions

Dihydropyridine-based compounds are a well-established class of molecules known for their significant biological activity, most notably as L-type calcium channel blockers. While the specific biological targets and signaling pathway interactions of **Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate** are not extensively documented, its structural similarity to known dihydropyridine drugs suggests potential activity within cardiovascular and neurological systems.

The canonical signaling pathway for dihydropyridine action is illustrated below:



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Generalized dihydropyridine signaling pathway.

Further research is necessary to elucidate the precise mechanisms of action and potential therapeutic applications of **Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate**. This document serves as a foundational guide for professionals initiating research on this compound.

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References

- 1. Benzyl 3,4-dihydro-4-oxo-pyridine-1(2H)-carboxylate | C₁₃H₁₃NO₃ | CID 11368235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 185847-84-1|Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate|BLD Pharm [bldpharm.com]
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